

Norethindrone-d6: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Norethindrone-d6	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Norethindrone-d6**, a deuterated analog of the synthetic progestin Norethindrone. This document is intended for use by researchers, scientists, and professionals in drug development, offering key data, experimental applications, and insights into its biological interactions. **Norethindrone-d6** is primarily utilized as an internal standard in analytical chemistry for the precise quantification of Norethindrone in biological matrices.

Core Compound Data

The physical and chemical properties of **Norethindrone-d6** are summarized below, providing a foundational reference for its use in experimental settings.



Property	Value	Citation(s)
CAS Number	2376036-05-2	[1][2]
Molecular Formula	C20H20D6O2	[1][2]
Molecular Weight	304.5 g/mol	[1]
Synonyms	Norethisterone-d6, 17α-hydroxy-19-norpregn-4-en-20-yn-3-one-2,2,4,6,6,10-d ₆	
Purity	≥99% deuterated forms (d1-d6)	_
Physical Form	Solid	_
Solubility	Chloroform: slightly soluble, Methanol: slightly soluble	

Application in Quantitative Analysis: Experimental Protocol

Norethindrone-d6 serves as an ideal internal standard for the quantification of Norethindrone in biological samples, such as human plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its utility stems from its similar chemical and physical properties to the unlabeled analyte, with a distinct mass-to-charge ratio that allows for precise differentiation and quantification.

A generalized experimental protocol for the quantification of Norethindrone in human plasma using **Norethindrone-d6** as an internal standard is outlined below. This protocol is a composite of methodologies described in the scientific literature.

Objective: To determine the concentration of Norethindrone in human plasma samples.

Materials:

- Human plasma samples
- Norethindrone standard



- Norethindrone-d6 (internal standard)
- Acetonitrile, Methanol, Formic Acid (LC-MS grade)
- Water (deionized or Milli-Q)
- Solid Phase Extraction (SPE) cartridges or liquid-liquid extraction (LLE) solvents
- UPLC/HPLC system coupled with a tandem mass spectrometer

Procedure:

- Preparation of Standards and Quality Controls:
 - Prepare stock solutions of Norethindrone and Norethindrone-d6 in a suitable organic solvent (e.g., methanol).
 - Create a series of calibration standards by spiking blank human plasma with known concentrations of Norethindrone.
 - Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Extraction):
 - To a known volume of plasma sample (e.g., 250 μL), add a fixed amount of Norethindrone-d6 internal standard solution.
 - Method A: Solid Phase Extraction (SPE):
 - Condition the SPE cartridge according to the manufacturer's instructions.
 - Load the plasma sample onto the cartridge.
 - Wash the cartridge to remove interfering substances.
 - Elute the analyte and internal standard with an appropriate solvent.
 - Method B: Liquid-Liquid Extraction (LLE):



- Add an immiscible organic solvent to the plasma sample.
- Vortex to ensure thorough mixing and extraction of the analyte and internal standard into the organic layer.
- Centrifuge to separate the layers.
- Transfer the organic layer to a clean tube.
- Evaporate the solvent from the extracted samples under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Chromatographic Separation:
 - Column: A C18 analytical column (e.g., Waters BEH C18, 100 mm × 2.1 mm, 1.7 µm) is commonly used.
 - Mobile Phase: A gradient of aqueous and organic phases, often containing a small percentage of formic acid, is employed. For example, Mobile Phase A could be 0.05% formic acid in water:acetonitrile (65:35, v/v) and Mobile Phase B could be 0.05% formic acid in methanol:acetonitrile (50:50, v/v).
 - Flow Rate: A typical flow rate is around 0.500 mL/min.
 - Mass Spectrometric Detection:
 - The mass spectrometer is operated in positive ion mode.
 - Monitor the specific mass transitions for Norethindrone and Norethindrone-d6.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Norethindrone to Norethindrone-d6 against the concentration of the calibration standards.



 Determine the concentration of Norethindrone in the unknown samples by interpolating their peak area ratios from the calibration curve.

Biological Activity and Signaling Pathway of Norethindrone

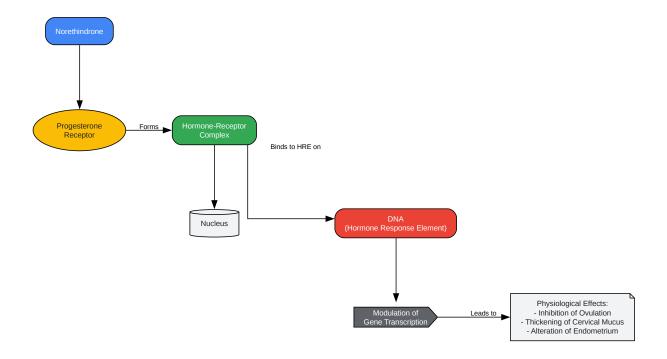
As a deuterated analog, **Norethindrone-d6** is expected to exhibit a pharmacological profile identical to that of Norethindrone. Norethindrone is a synthetic progestin that mimics the action of endogenous progesterone. Its primary mechanism of action involves binding to and activating progesterone receptors, which in turn modulates gene transcription in target tissues.

The key physiological effects of Norethindrone are:

- Inhibition of Ovulation: Norethindrone suppresses the mid-cycle surge of luteinizing hormone (LH) from the pituitary gland, which is necessary for ovulation.
- Thickening of Cervical Mucus: It increases the viscosity of the cervical mucus, creating a barrier that hinders sperm penetration.
- Alteration of the Endometrium: Norethindrone modifies the uterine lining, making it less receptive to the implantation of a fertilized egg.

These actions collectively contribute to its efficacy as a contraceptive. The signaling pathway of Norethindrone is initiated by its binding to intracellular progesterone receptors.



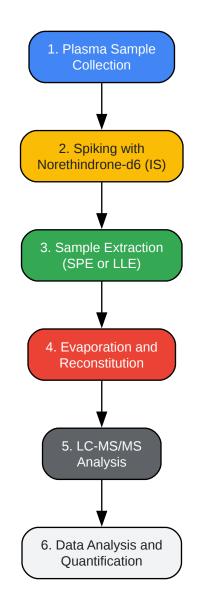


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Norethindrone Signaling Pathway

The following diagram illustrates a typical experimental workflow for the quantification of Norethindrone using **Norethindrone-d6** as an internal standard.





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LC-MS/MS Quantification Workflow

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References

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